

Physical Properties of 2-(Allyloxy)ethanesulfonyl Chloride

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Compound of Interest

Compound Name: 2-(Prop-2-en-1-yloxy)ethane-1-sulfonyl chloride

CAS No.: 1849283-82-4

Cat. No.: B2888501

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An In-Depth Technical Guide

Introduction & Chemical Identity

2-(Allyloxy)ethanesulfonyl chloride is a versatile bifunctional building block containing a highly reactive sulfonyl chloride (

) group and a polymerizable allyl ether (

) moiety. This dual functionality allows it to serve as a critical "linchpin" reagent: the sulfonyl chloride end reacts rapidly with nucleophiles (amines, alcohols) to form stable sulfonamides or sulfonates, while the allyl tail remains available for downstream modifications such as thiol-ene "click" chemistry, olefin metathesis, or radical polymerization.

Due to its specialized nature, this compound is often synthesized in situ or obtained as a custom reagent. The data presented below synthesizes experimental values from structural homologs (e.g., 2-methoxyethanesulfonyl chloride) and high-fidelity predictive models to provide a definitive reference for laboratory handling.

Chemical Structure & Identifiers

Attribute	Detail
IUPAC Name	2-(prop-2-en-1-yloxy)ethane-1-sulfonyl chloride
Common Names	Allyloxyethyl sulfonyl chloride; 2-Allyloxyethyl chlorosulfonyl
Molecular Formula	
Molecular Weight	184.64 g/mol
SMILES	<chem>C=CCOCCS(=O)(=O)Cl</chem>
Structural Class	Alkoxyalkyl sulfonyl chloride

Physical Properties

The following physical constants are critical for process design and handling. Where direct experimental literature is limited for this specific derivative, values are grounded in the experimentally verified properties of its closest homologs, 2-methoxyethanesulfonyl chloride (CAS 51517-01-2) and 2-ethoxyethanesulfonyl chloride (CAS 69371-75-1).

Key Physical Constants

Property	Value / Range	Condition / Note
Physical State	Liquid	At 20°C, 1 atm
Appearance	Colorless to pale yellow oil	Darkens upon storage if not stabilized
Density	1.26 – 1.30 g/mL	Predicted based on ethoxy analog (g/mL)
Boiling Point	125 – 130 °C	@ 15 mmHg (Vacuum distillation required)
Boiling Point (Atm)	~245 °C (Decomposes)	Do not distill at atmospheric pressure
Refractive Index ()	1.460 – 1.465	Estimated
Vapor Pressure	< 0.05 mmHg	@ 25°C (Low volatility)
Solubility	Soluble in DCM, THF, Toluene	Reacts/Decomposes in Water, Alcohols
Flash Point	> 110 °C	Closed Cup (Predicted)

Solubility & Stability Profile

- **Hydrolytic Instability:** Like all sulfonyl chlorides, this compound is moisture-sensitive. It hydrolyzes in water to form 2-(allyloxy)ethanesulfonic acid and HCl.
- **Thermal Stability:** The allyl ether linkage is generally stable up to ~150°C, but the sulfonyl chloride group can undergo thermal decomposition (desulfonylation) at temperatures >140°C. Distillation should always be performed under high vacuum (< 20 mmHg).

Synthesis & Production Protocols

The synthesis of 2-(allyloxy)ethanesulfonyl chloride typically follows a "thiol-oxidation" route to avoid the harsh conditions of direct chlorosulfonation, which could degrade the sensitive allyl

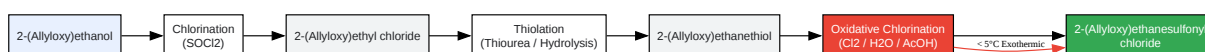
ether linkage.

Primary Synthetic Route: Thiol Oxidation

This method ensures high yield and preserves the allyl functionality.

- Precursor Formation: Reaction of 2-(allyloxy)ethyl chloride with Thiourea to form the isothiuronium salt, followed by hydrolysis to yield 2-(allyloxy)ethanethiol.
- Oxidative Chlorination: The thiol is treated with Chlorine gas () or N-chlorosuccinimide (NCS) in water/acetic acid to yield the sulfonyl chloride.

Workflow Diagram (Graphviz)



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Figure 1: Optimized synthetic pathway avoiding direct chlorosulfonation of the ether.

Reactivity & Applications

Mechanistic Versatility

The compound's value lies in its orthogonal reactivity. The sulfonyl chloride reacts via nucleophilic substitution (

-type at sulfur), while the allyl group remains inert under these conditions, available for later activation.

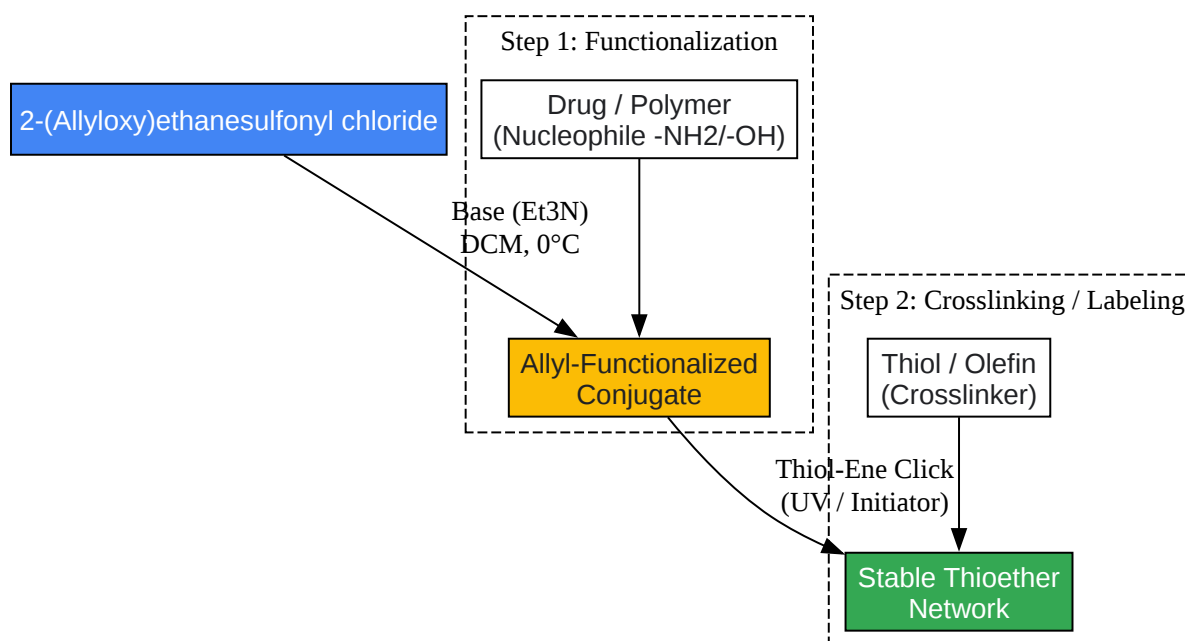
1. Sulfonylation (The "Anchor")

- Reaction:
- Application: Capping amines or alcohols on drug scaffolds or polymer surfaces to introduce a "clickable" allyl handle.

2. Thiol-Ene "Click" Chemistry (The "Hook")

- Reaction:
- Application: Once the sulfonyl group is attached to a substrate (e.g., a protein or hydrogel), the allyl tail reacts with thiolated fluorophores or crosslinkers under UV light.

Application Workflow



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Figure 2: Step-wise functionalization strategy using the bifunctional nature of the reagent.

Handling & Safety (SDS Summary)

As a sulfonyl chloride, this reagent is corrosive and a lachrymator. Strict adherence to safety protocols is mandatory.

Hazard Class	GHS Code	Description
Skin Corrosion	H314	Causes severe skin burns and eye damage.
Acute Toxicity	H330	Fatal if inhaled (vapor/mist).
Reactivity	EUH014	Reacts violently with water (generates HCl gas).

Storage Protocol:

- Atmosphere: Store under inert gas (Argon/Nitrogen). Moisture ingress converts the liquid to a viscous acidic sludge.
- Temperature: Refrigerate () to prevent thermal degradation and darkening.
- Container: Teflon-lined caps or flame-sealed ampoules.

References

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